

Optimizing Turfgrass Management: Growing Degree Day Models for Trinexapac-ethyl Applications

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Compound of Interest

Compound Name: Trinexapac

Cat. No.: B012964

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Application Notes and Protocols for Researchers and Turfgrass Professionals

The timing of **trinexapac**-ethyl applications, a widely used plant growth regulator in turfgrass management, is critical for achieving consistent growth suppression and maintaining turf quality. Traditional calendar-based application schedules often fail to account for fluctuations in temperature, which directly impacts the metabolic rate of the turfgrass and the efficacy of the regulator. A more precise and effective approach utilizes Growing Degree Day (GDD) models to guide application timing, ensuring that **trinexapac**-ethyl is reapplied before the turfgrass experiences a rebound in growth.

Principle of Growing Degree Day (GDD) Models

Growing Degree Day models are based on the concept of heat unit accumulation. The metabolic rate of turfgrass, and consequently the rate at which it metabolizes **trinexapac**-ethyl, is temperature-dependent.[1] By tracking the daily accumulation of heat units, a GDD model can predict when the growth-regulating effects of a previous application are diminishing and a reapplication is necessary. This method provides more consistent growth regulation compared to a fixed calendar schedule.[2]

The calculation for daily GDD is as follows:

$$\text{GDD} = [(\text{Maximum Daily Temperature} + \text{Minimum Daily Temperature}) / 2] - \text{Base Temperature}$$

A base temperature, below which plant metabolic activity is considered minimal, is established for the specific turfgrass species. For cool-season grasses like creeping bentgrass, a base temperature of 0°C (32°F) is commonly used, while for warm-season grasses, 10°C (50°F) is a typical base.[3] The daily GDD values are then accumulated over time, and a new application of **trinexapac**-ethyl is made when a predetermined GDD threshold is reached.

Application Timing Based on GDD Models for Key Turfgrass Species

Research has established specific GDD thresholds for the reapplication of **trinexapac**-ethyl on different turfgrass species to maintain consistent growth suppression.

Turfgrass Species	GDD Threshold (°C)	Base Temperature (°C)	Application Rate	Expected Outcome
Creeping Bentgrass (Agrostis stolonifera)	200 GDD	0	0.05 kg a.i. ha ⁻¹	Consistent 12% clipping yield suppression.[1]
Creeping Bentgrass (Agrostis stolonifera)	100 GDD	0	0.05 kg a.i. ha ⁻¹	Consistent 20% clipping yield suppression.[1]
Ultradwarf Bermudagrass (Cynodon dactylon x C. transvaalensis)	200 GDD	0	0.022 - 0.044 kg a.i. ha ⁻¹	Consistent suppression; magnitude increases with higher rate.[4]
Ultradwarf Bermudagrass (Cynodon dactylon x C. transvaalensis)	220 GDD	10	4 fl oz per acre	Increased plant health and visual quality.[5]

Experimental Protocols

The following protocol outlines a general methodology for determining and validating a GDD-based reapplication schedule for **trinexapac**-ethyl on a specific turfgrass species.

Objective: To determine the optimal GDD interval for **trinexapac**-ethyl reapplication to achieve consistent turfgrass growth regulation.

Materials:

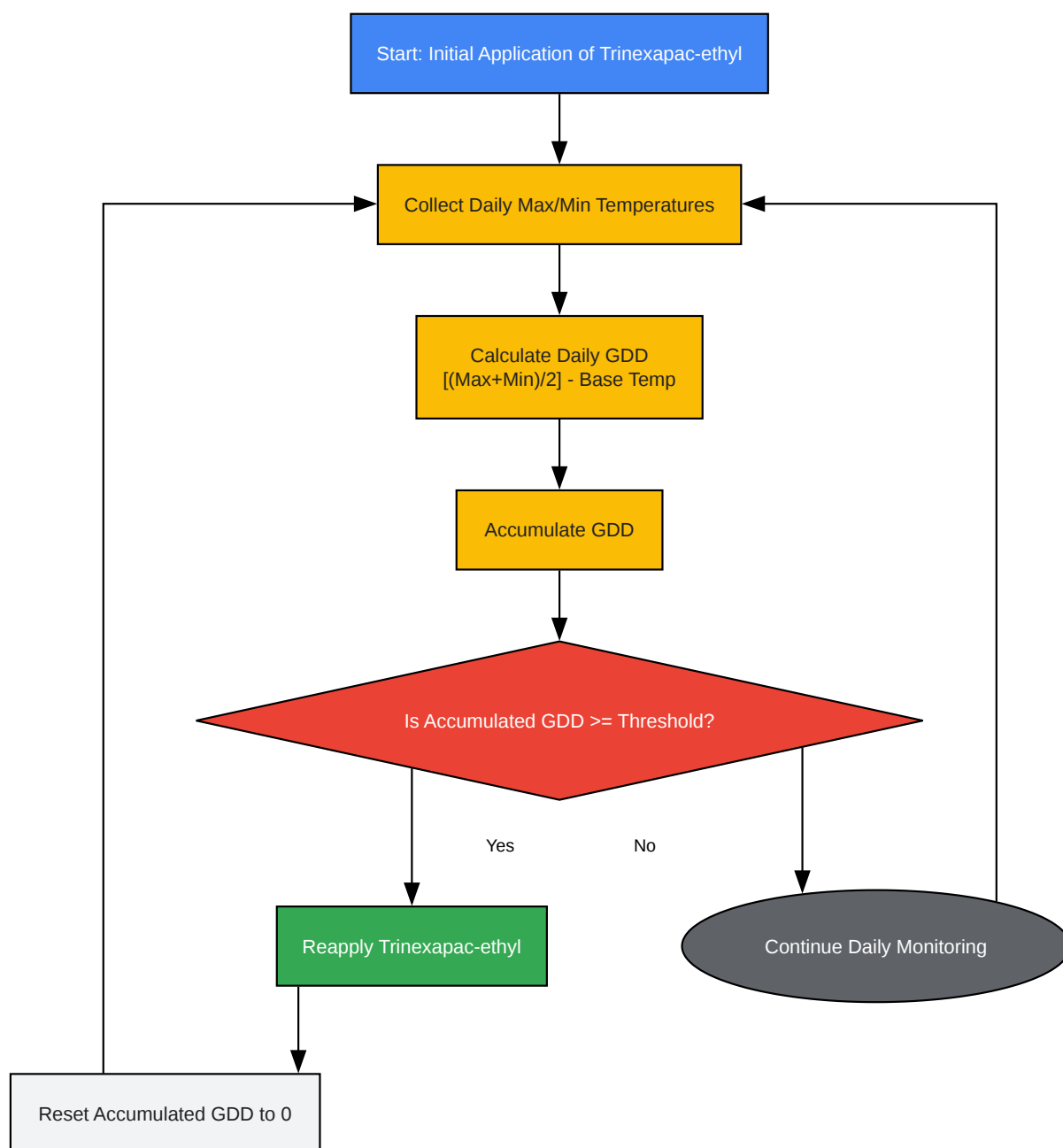
- Established turfgrass plots (e.g., creeping bentgrass, bermudagrass)
- **Trinexapac**-ethyl formulation
- Calibrated sprayer
- Mower with clipping collection capabilities
- Drying oven
- Scale for weighing clippings
- On-site weather station or access to local weather data

Methodology:

- Plot Establishment and Maintenance:
 - Utilize established turfgrass plots maintained under standard conditions for the specific species (e.g., mowing height, fertilization, irrigation).
 - Ensure uniformity across all plots before the initial application.
- Treatment Application:
 - Apply an initial uniform application of **trinexapac**-ethyl at a labeled rate to all plots designated for treatment.
 - Leave a set of plots untreated to serve as a control.

- Growing Degree Day Calculation:
 - Begin calculating and accumulating GDDs daily immediately following the initial application.
 - Use the appropriate base temperature for the turfgrass species being evaluated (e.g., 0°C for cool-season, 10°C for warm-season).
- Clipping Yield Measurement:
 - Collect clippings from a predetermined area within each plot at regular intervals (e.g., daily or every few days).
 - Dry the collected clippings in a drying oven until a constant weight is achieved.
 - Record the dry weight of the clippings for each plot.
- Reapplication Treatments:
 - Establish different GDD reapplication intervals as treatment groups (e.g., 100 GDD, 200 GDD, 400 GDD, and a calendar-based interval like 4 weeks).^[1]
 - For each GDD treatment group, reapply **trinexapac**-ethyl at the same initial rate once the accumulated GDD threshold for that group is met.
 - Reset the GDD accumulation to zero for that plot immediately after reapplication.
- Data Analysis:
 - Calculate the relative clipping yield for each treatment by comparing it to the untreated control.
 - Plot the relative clipping yield over time for each reapplication interval to visualize the level and consistency of growth suppression.
 - Statistically analyze the data to determine which GDD interval provides the most consistent and desired level of growth regulation.

Logical Workflow for GDD-Based Trinexapac-ethyl Application



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